

An In-depth Technical Guide to Direct Yellow 50

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Compound of Interest

Compound Name: Direct Yellow 50

Cat. No.: B1583531

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Direct Yellow 50, also identified by the Colour Index number 29025, is a synthetic diazo dye. [1] It finds extensive application in the textile industry for dyeing cellulosic fibers such as cotton and viscose, as well as for coloring paper, leather, and nylon. [1][2] Its utility also extends to biological research as a staining agent. [3] This guide provides a comprehensive overview of its chemical properties, synthesis, and relevant experimental protocols for professionals in research and drug development.

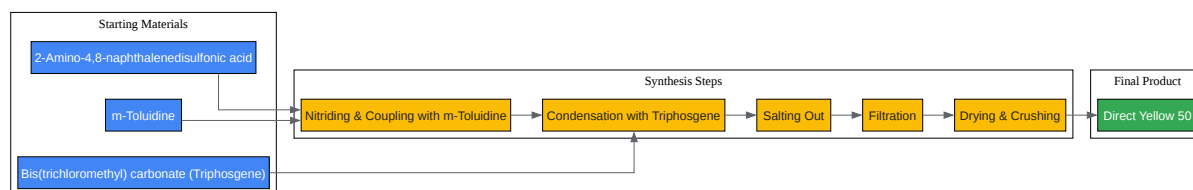
Core Properties and Specifications

Direct Yellow 50 is a water-soluble anionic dye characterized by its red-light yellow hue. [1][4] Key quantitative data and identifiers are summarized in the table below for ease of reference.

| Property | Value | Reference |
|---------------------|---|-----------|
| Molecular Formula | C ₃₅ H ₂₄ N ₆ Na ₄ O ₁₃ S ₄ | [1][3][5] |
| Molecular Weight | 956.82 g/mol | [1][5][6] |
| CAS Registry Number | 3214-47-9 | [1][3] |
| Synonyms | C.I. Direct Yellow 50, Direct Fast Yellow RS, Direct Yellow RS, Sirius Light Yellow R | [1][5][7] |
| Appearance | Red-light yellow powder | [1][7] |
| Solubility in Water | 60 g/L at 60 °C, 80 g/L at 97 °C | [1][2] |
| λ-max | 402 nm | [8] |

Synthesis of Direct Yellow 50

The manufacturing process of **Direct Yellow 50** involves a multi-step chemical synthesis. The primary method begins with the diazotization of an aminonaphthalene disulfonic acid, followed by a coupling reaction with m-toluidine.[1] A more detailed procedure utilizes 2-amino-4,8-naphthalenedisulfonic acid, m-toluidine, and bis(trichloromethyl) carbonate (triphosgene) as the raw materials.[9] The process involves nitriding and coupling with m-toluidine, followed by the condensation of the resulting monoazo dye with triphosgene.[9] The final product is obtained through salting out, filtration, drying, and crushing.[9]



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*A simplified workflow for the synthesis of **Direct Yellow 50**.*

Experimental Protocols

Several experimental protocols involving **Direct Yellow 50** have been documented, particularly in the context of environmental remediation and analytical chemistry.

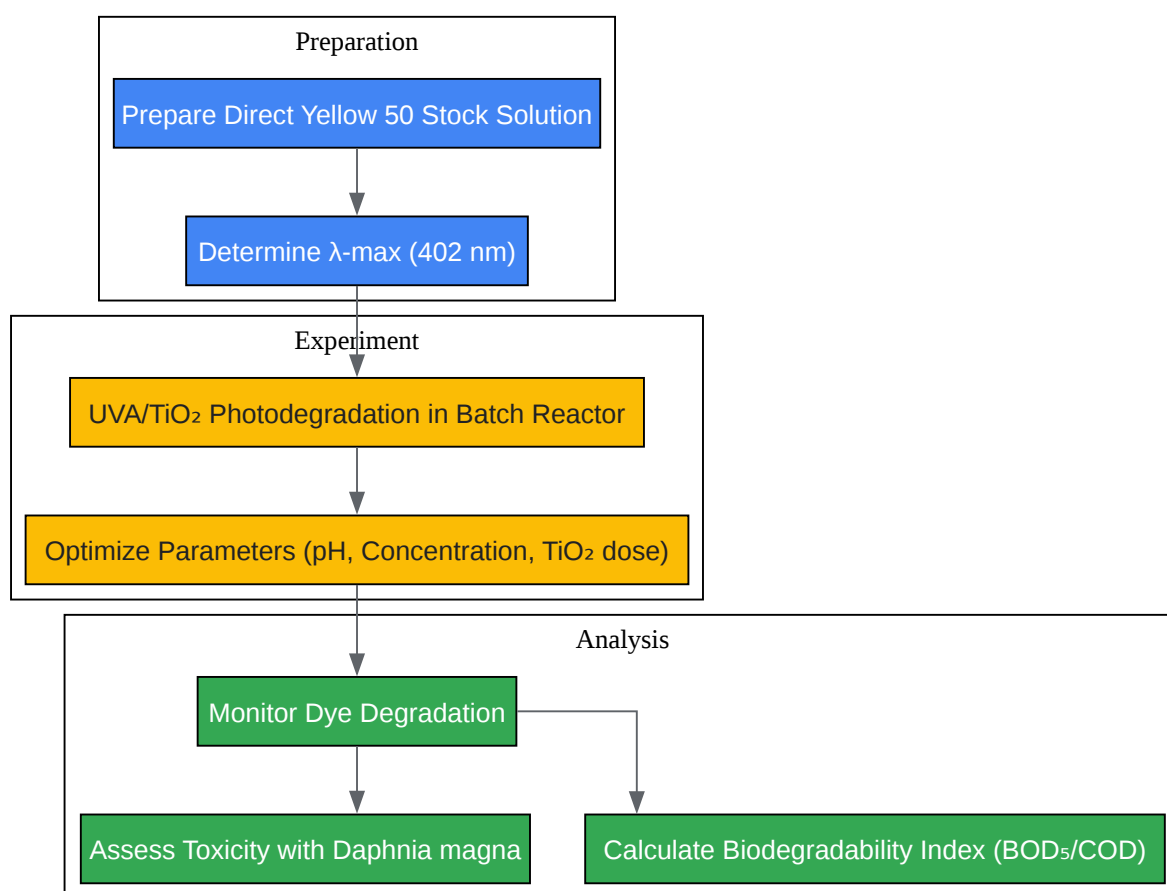
A notable application of experimental protocol is in the study of the degradation and detoxification of **Direct Yellow 50** in aqueous solutions. One such study employed a UVA/TiO₂ nanophotocatalytic process.^[10]

Methodology:

- **Preparation of Dye Solution:** A stock solution of **Direct Yellow 50** (1000 mg/L) is prepared, from which standard concentrations ranging from 0.25 to 500 mg/L are made for creating a calibration curve.^[8]
- **Determination of λ -max:** The maximum absorbance wavelength (λ -max) of the dye is determined using a spectrophotometer, which for **Direct Yellow 50** is 402 nm.^[8]
- **Photocatalytic Experiment:** The degradation experiments are conducted in a batch reactor. The effects of initial dye concentration, TiO₂ nanoparticle dosage, reaction time, and pH are

investigated to find the optimal conditions for degradation.[10]

- Detoxification Assessment: A bioassay test using *Daphnia magna* is employed to assess the toxicity of the dye solution before and after the degradation process.[10] The biodegradability index (BOD₅/COD rate) is also used to evaluate the detoxification efficiency.[10]



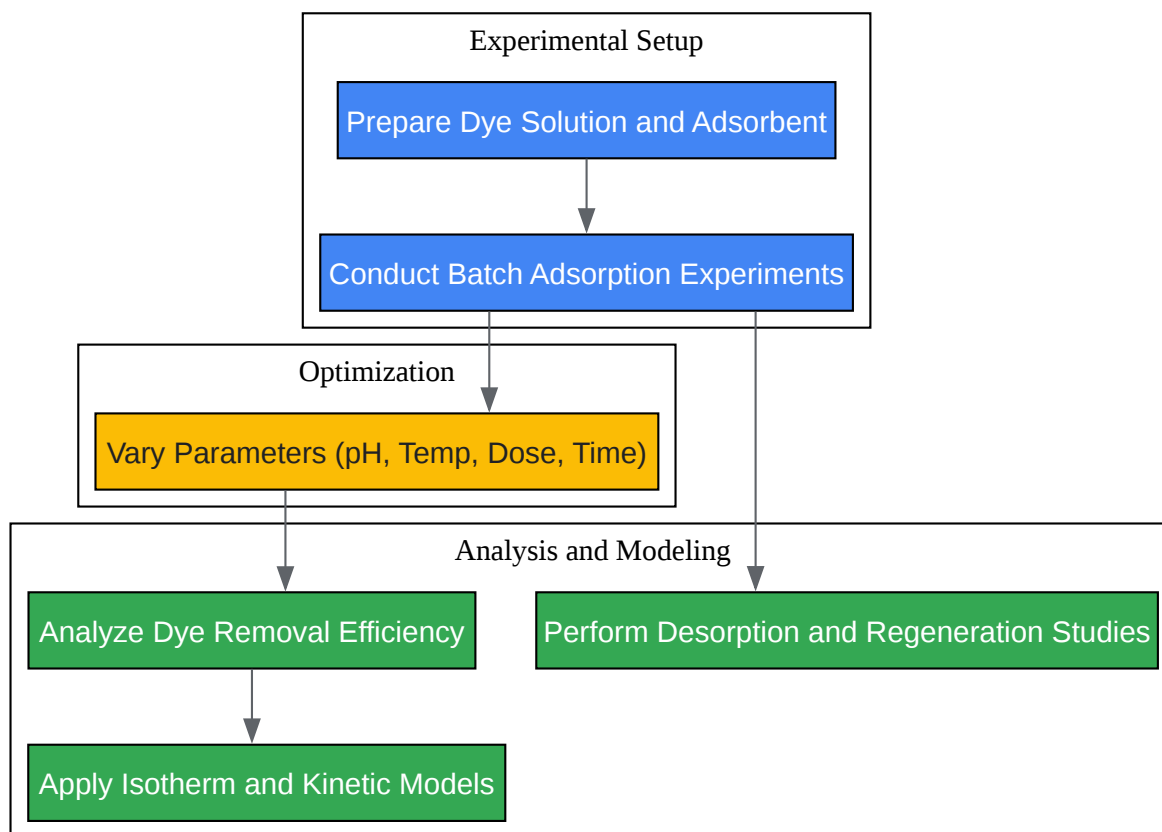
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*Experimental workflow for the photodegradation of **Direct Yellow 50**.*

Another area of research involves the removal of **Direct Yellow 50** from aqueous solutions using various adsorbents like natural zeolite and functionalized macroporous resins.[\[4\]](#)[\[11\]](#)

Methodology:

- **Batch Adsorption Studies:** Experiments are conducted in a batch system to evaluate the removal efficiency of the adsorbent.[\[4\]](#)
- **Parameter Optimization:** The effects of key parameters such as pH, initial dye concentration, adsorbent dosage, temperature, and contact time are investigated to determine the optimal conditions for dye removal.[\[4\]](#)
- **Isotherm and Kinetic Studies:** Adsorption isotherm models (e.g., Langmuir, Freundlich) and kinetic models are applied to the experimental data to understand the adsorption mechanism.[\[4\]](#)
- **Desorption and Regeneration:** The reusability of the adsorbent is tested by performing desorption studies using different eluents.[\[11\]](#)



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*Workflow for the removal of **Direct Yellow 50** using adsorbents.*

Applications in Research and Industry

Direct Yellow 50 is predominantly used in the textile industry for dyeing cotton, viscose, silk, and for direct printing.[1][2] It can also be used for dyeing nylon, leather, paper, and in the coloration of electrochemical aluminum.[1][2] In a research context, it is considered a useful dye for biological research purposes.[3] Furthermore, it has applications in the formulation of water-based inks with color-changing properties upon evaporation.[2]

This technical guide provides a foundational understanding of **Direct Yellow 50**, its synthesis, and its behavior in various experimental settings. For researchers and professionals, this

information can serve as a valuable resource for further investigation and application development.

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